

Application Notes and Protocols: KU-0063794 In Vitro Assessment

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Compound of Interest

Compound Name: KU-0063794

Cat. No.: B1683987

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Abstract

KU-0063794 is a potent and highly specific inhibitor of the mammalian target of rapamycin (mTOR), targeting both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2) with an IC₅₀ of approximately 10 nM in cell-free assays.^{[1][2][3]} It exhibits over 1000-fold selectivity against 76 other protein kinases, including phosphoinositide 3-kinases (PI3Ks).^{[1][2][3]} As a dual mTORC1/mTORC2 inhibitor, **KU-0063794** is a valuable tool for dissecting the physiological roles of the mTOR signaling pathway and for investigating its potential as a therapeutic target in cancer and other diseases characterized by aberrant mTOR activation. These application notes provide detailed in vitro protocols for assessing the biological activity of **KU-0063794**, including its effects on cell growth, mTOR kinase activity, downstream signaling pathways, and cell cycle progression.

Chemical and Physical Properties

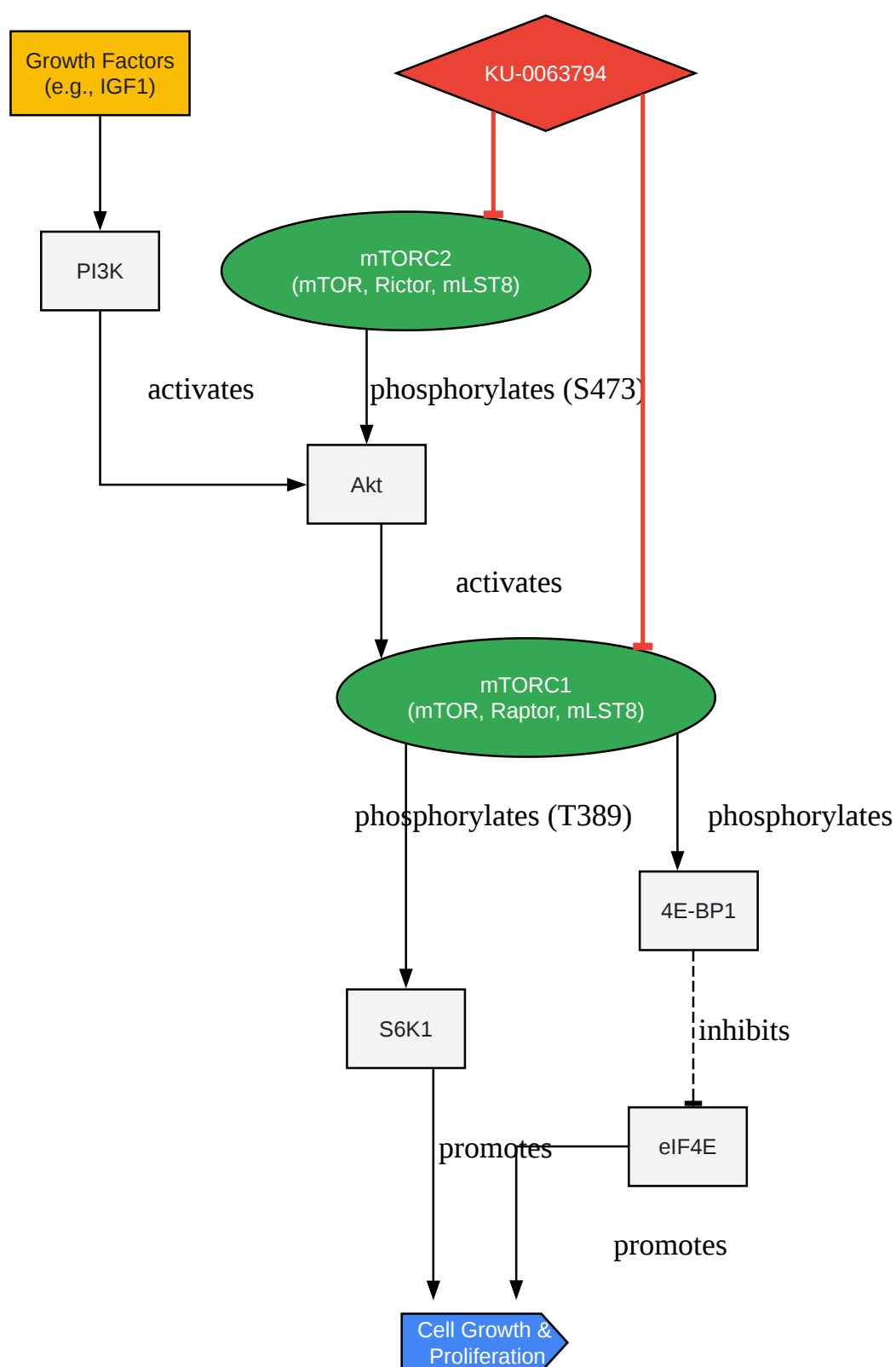
Property	Value
Chemical Name	5-[2-[(2R,6S)-2,6-dimethyl-4-morpholinyl]-4-(4-morpholinyl)pyrido[2,3-d]pyrimidin-7-yl]-2-methoxybenzenemethanol
Molecular Formula	C ₂₅ H ₃₁ N ₅ O ₄
Molecular Weight	465.54 g/mol
CAS Number	938440-64-3
Purity	≥97% (HPLC)
Solubility	Soluble in DMSO (e.g., 10 mM)

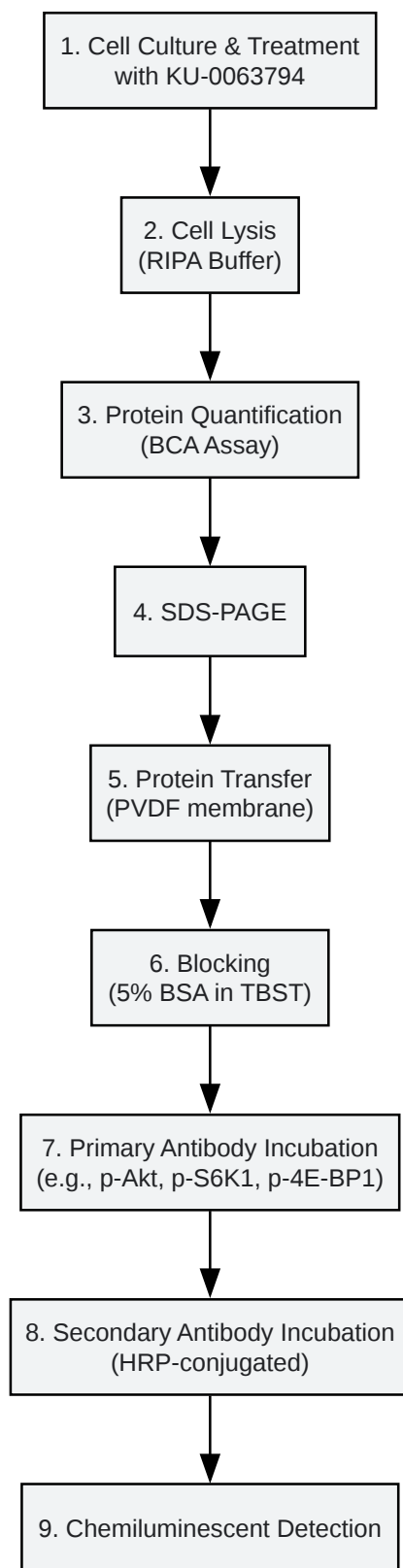
Biological Activity

Parameter	Value	Cell Line/System
IC50 (mTORC1/mTORC2)	~10 nM	Cell-free kinase assay
Effective Concentration (S6K1 activity inhibition in cells)	30 nM - 300 nM	HEK-293 cells
Effect on Cell Cycle	Induces G1 arrest	Mouse Embryonic Fibroblasts (MEFs)

Signaling Pathway

The mTOR signaling pathway is a critical regulator of cell growth, proliferation, and survival. **KU-0063794** inhibits both mTORC1 and mTORC2, leading to the downstream effects illustrated below.





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References

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